

Essential Safety and Operational Guide for 1,2-Benzisothiazole-3-carboxylic Acid

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Compound of Interest

Compound Name: 1,2-Benzisothiazole-3-carboxylic acid

Cat. No.: B1266391

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This guide provides critical safety and logistical information for handling **1,2-Benzisothiazole-3-carboxylic acid** in a laboratory setting. Adherence to these procedures is essential for ensuring the safety of researchers and maintaining a secure work environment.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment are the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **1,2-Benzisothiazole-3-carboxylic acid**.

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US). [1] [2]
Skin	Impervious clothing and protective gloves.	Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices. [1] [3]
Respiratory	A full-face respirator should be used if exposure limits are exceeded, irritation is experienced, or dust is formed.	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [1] [3]

Hazard Identification and Precautionary Measures

1,2-Benzisothiazole-3-carboxylic acid presents several hazards that necessitate careful handling and adherence to specific precautionary statements.

Hazard Class	Hazard Statement
Acute Toxicity (Oral)	H302: Harmful if swallowed. [4]
Skin Irritation	H315: Causes skin irritation. [4]
Eye Irritation	H319: Causes serious eye irritation. [4]
Respiratory Irritation	H335: May cause respiratory irritation. [4]
Skin Sensitization	H317: May cause an allergic skin reaction. [1] [2]
Aquatic Toxicity	H400: Very toxic to aquatic life. [1] [2]

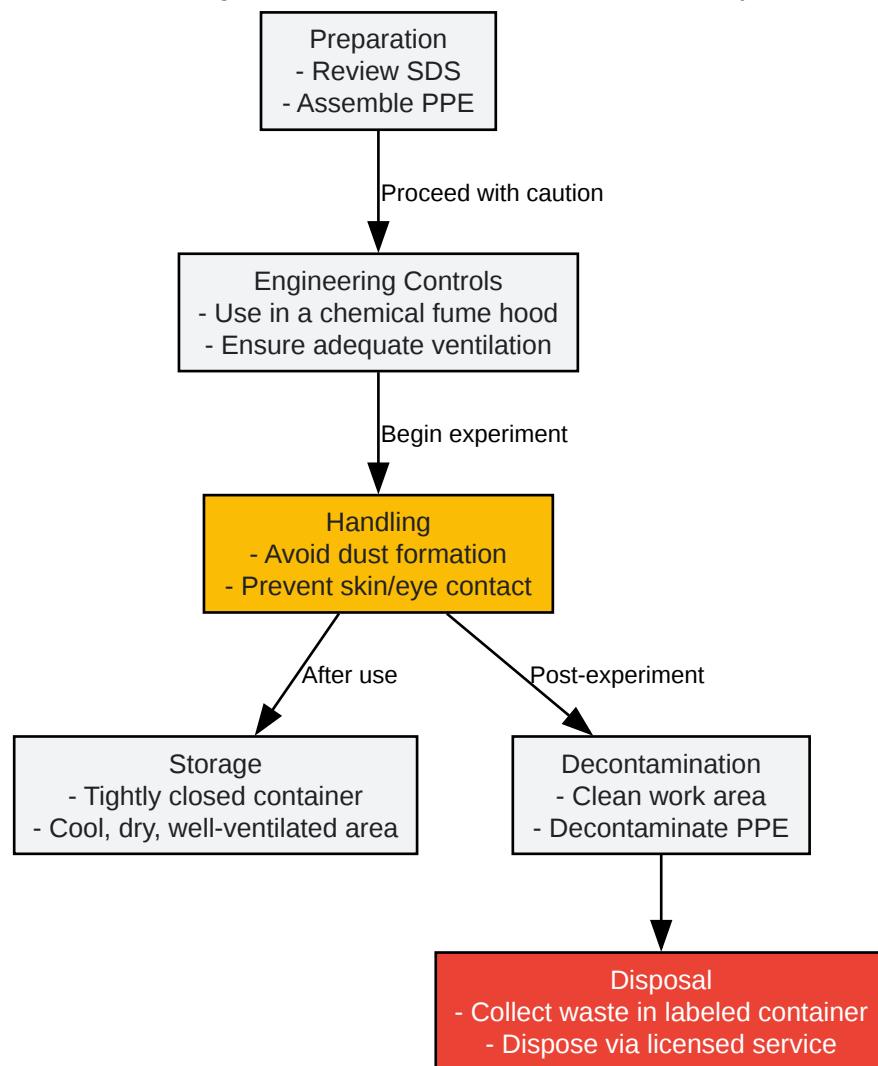
Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling.[5] Do not eat, drink, or smoke when using this product.[4][5] Wear protective gloves, protective clothing, eye protection, and face protection.[1][4] Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][4] Use only outdoors or in a well-ventilated area.[4][5] Contaminated work clothing should not be allowed out of the workplace.[1][5] Avoid release to the environment.[1][2]
- Response: Specific first aid measures should be followed in case of exposure (see Emergency Procedures).
- Storage: Store in a well-ventilated place.[4][5] Keep the container tightly closed.[1][4][5] Store locked up.[4][5]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[1][4][5]

Operational Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **1,2-Benzisothiazole-3-carboxylic acid**, from preparation to disposal.

Safe Handling Workflow for 1,2-Benzisothiazole-3-carboxylic Acid

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Caption: Standard operating procedure for handling **1,2-Benzisothiazole-3-carboxylic acid**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

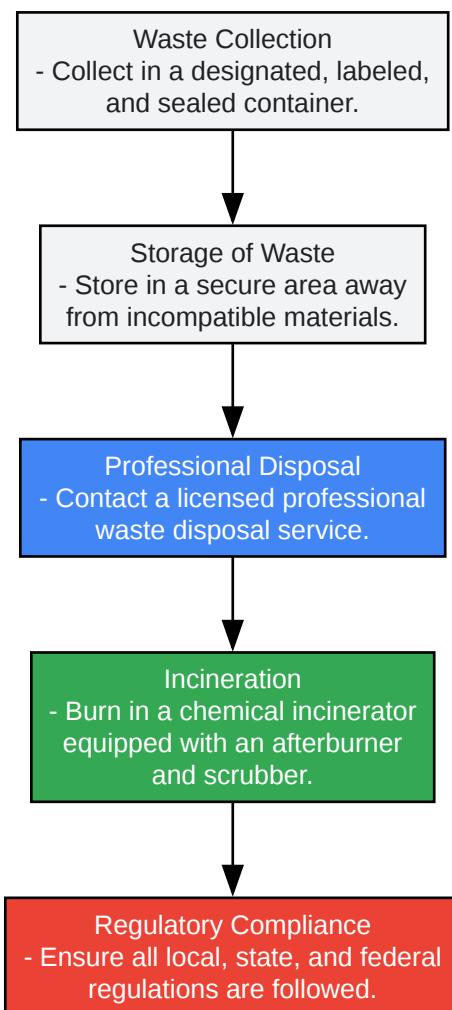
Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[4] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of water.[1] [4] If skin irritation or a rash occurs, get medical help.[1][4]
Eye Contact	Immediately rinse with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.[1]
Ingestion	Rinse mouth.[1][4] Do NOT induce vomiting.[5] Get medical help.[1][4]

Spill Response: In the event of a spill, evacuate personnel to a safe area.[1][3] Wear appropriate PPE, including respiratory protection.[1][3] Avoid dust formation.[1][3] Pick up and arrange disposal without creating dust.[1] Sweep up and shovel the material into a suitable, closed container for disposal.[1][3] Prevent further leakage or spillage if it is safe to do so.[1] Do not let the product enter drains.[1][3]

Disposal Plan

Proper disposal is a critical step in the chemical management lifecycle.

Disposal Plan for 1,2-Benzisothiazole-3-carboxylic Acid

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Caption: Step-by-step disposal plan for **1,2-Benzisothiazole-3-carboxylic acid**.

Waste material must be disposed of in accordance with national and local regulations.^[6] It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.^[3] Chemical incineration with an afterburner and scrubber is a suggested method of disposal.^[3] Contaminated packaging should be disposed of as unused product.^[3]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1,2-Benzisothiazole-3-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266391#personal-protective-equipment-for-handling-1-2-benzisothiazole-3-carboxylic-acid>]

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